

An In-depth Technical Guide to 2-Hydroxybutanenitrile: Synonyms, Structure, and Synthesis

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Compound of Interest

Compound Name: 2-Hydroxybutanenitrile

Cat. No.: B1294457

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This technical guide provides a comprehensive overview of **2-Hydroxybutanenitrile**, a versatile chemical intermediate. It covers its nomenclature, chemical structure, physicochemical properties, and a detailed experimental protocol for its synthesis.

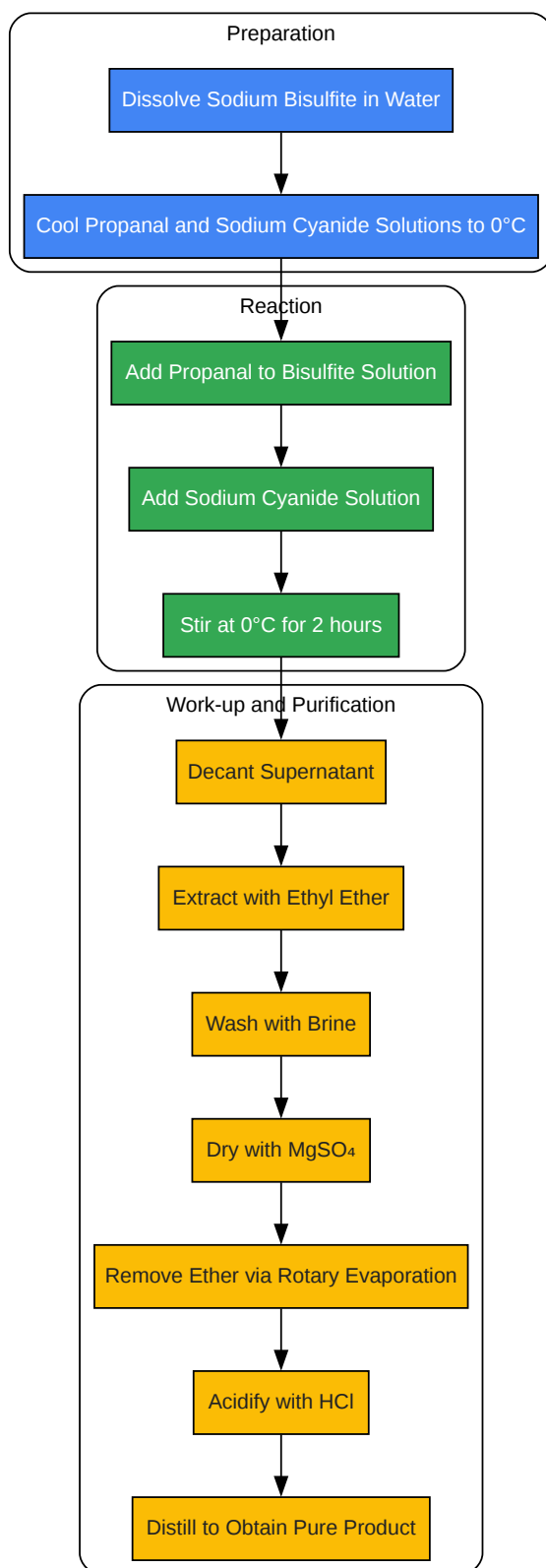
Synonyms and Identifiers

2-Hydroxybutanenitrile is known by several names in scientific literature and chemical databases. A comprehensive list of its synonyms and identifiers is provided in Table 1 for easy reference.

Identifier Type	Value
IUPAC Name	2-hydroxybutanenitrile[1]
Common Synonyms	2-Hydroxybutyronitrile, Propionaldehyde cyanohydrin
CAS Number	4476-02-2[2]
Molecular Formula	C4H7NO[1]
SMILES	CCC(C#N)O[1]
InChI	InChI=1S/C4H7NO/c1-2-4(6)3-5/h4,6H,2H2,1H3[1]
InChIKey	NHSSTOSZJANVEV-UHFFFAOYSA-N[1]

Chemical Structure

2-Hydroxybutanenitrile is a simple aliphatic nitrile possessing a hydroxyl group on the carbon atom adjacent to the nitrile functionality. This bifunctional nature makes it a valuable precursor in organic synthesis.



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References

- 1. 2-Hydroxybutanenitrile | C₄H₇NO | CID 20553 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemsynthesis.com [chemsynthesis.com]
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